

Application Notes and Protocols: Diisohexyl Phthalate in Industrial Manufacturing

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Compound of Interest

Compound Name: Diisohexyl phthalate

Cat. No.: B047076

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These application notes provide a comprehensive overview of the industrial uses, physicochemical properties, and analytical protocols for **Diisohexyl phthalate** (DIHP). Additionally, this document outlines a general synthesis method and discusses the toxicological profile of DIHP, including its potential impact on key signaling pathways.

Industrial Applications of Diisohexyl Phthalate

Diisohexyl phthalate (DIHP) is a member of the phthalate ester class of compounds, primarily utilized for its ability to impart flexibility and durability to polymers.^{[1][2]} Its principal application is as a plasticizer, most notably in Polyvinyl Chloride (PVC) formulations.^[1] The addition of DIHP to PVC allows for the production of a wide range of flexible materials, including electrical cable insulation, films, and medical tubing.^[1]

Beyond its role as a plasticizer, DIHP can also serve as a chemical intermediate in organic synthesis, acting as a precursor for the creation of other chemical substances.^[1] Commercial grades of DIHP may contain up to 25% di-n-hexyl phthalate (DnHP).^[3] In some regions, such as Australia, DIHP is imported for use in specialized applications like auto transmission lubricants.^[3]

Physicochemical Properties of Diisohexyl Phthalate

A summary of the key physicochemical properties of **Diisohexyl phthalate** is presented in Table 1. This data is essential for understanding its behavior in various industrial processes and for developing analytical methods.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₃₀ O ₄	[4][5]
Molecular Weight	334.45 g/mol	[4][5]
CAS Number	71850-09-4 (generic), 259139-51-0, 146-50-9 (specific isomers)	[3][4][5]
Appearance	Colorless, oily liquid	[1]
Boiling Point	341.5 ± 10.0 °C (Predicted)	[4]
Density	1.010 ± 0.06 g/cm ³ (Predicted)	[4]
Water Solubility	Practically insoluble	[6]
Solubility in Organic Solvents	Soluble in hexane, ethyl acetate, toluene, chloroform (slightly), and methanol (slightly)	[4][5][6]
Vapor Pressure	< 0.01 mmHg (20 °C) (for the similar DEHP)	[1]
LogP	6.3 (XLogP3)	[4]

Experimental Protocols

Synthesis of Diisohexyl Phthalate (Adapted Protocol)

This protocol is adapted from established methods for the synthesis of dialkyl phthalates, such as diethyl phthalate and di(2-ethylhexyl) phthalate.[2][7][8][9]

Materials:

- Phthalic anhydride

- Isohexyl alcohol (e.g., 4-methyl-1-pentanol)
- Sulfuric acid or p-toluenesulfonic acid (catalyst)
- Toluene (for azeotropic removal of water)
- 5% aqueous sodium carbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Dichloromethane or other suitable extraction solvent

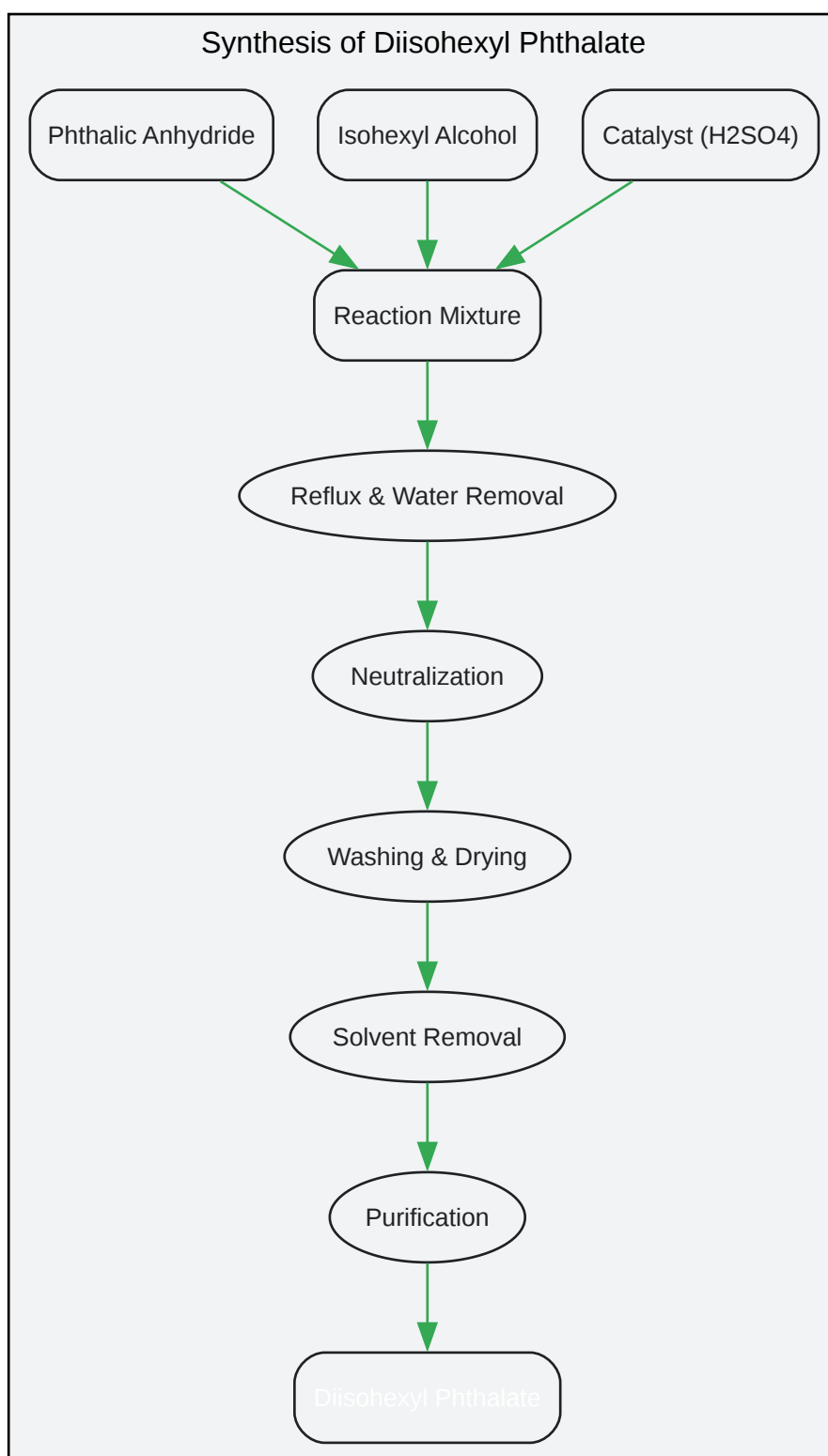
Equipment:

- Round-bottom flask
- Dean-Stark trap
- Condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark trap and condenser, combine phthalic anhydride (1.0 molar equivalent) and isohexyl alcohol (2.2 molar equivalents).
- **Catalyst and Solvent Addition:** Add a catalytic amount of sulfuric acid or p-toluenesulfonic acid (approximately 0.5-1.0% by weight of the phthalic anhydride). Add toluene to the flask to facilitate the azeotropic removal of water.

- Esterification: Heat the reaction mixture to reflux with vigorous stirring. The water produced during the esterification will be collected in the Dean-Stark trap. Continue the reaction until the theoretical amount of water has been collected, indicating the completion of the reaction.
- Neutralization: Cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel and wash with a 5% aqueous sodium carbonate solution to neutralize the acidic catalyst.
- Washing: Wash the organic layer sequentially with water and then with brine.
- Drying: Dry the organic layer over anhydrous magnesium sulfate.
- Solvent Removal: Filter off the drying agent and remove the toluene and any excess isohexyl alcohol by vacuum distillation using a rotary evaporator.
- Purification: The crude **Diisohexyl phthalate** can be further purified by vacuum distillation to obtain a clear, viscous liquid.



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Caption: Workflow for the synthesis of **Diisohexyl phthalate**.

Quantification of Diisohexyl Phthalate in PVC Samples by GC-MS

This protocol is based on established gas chromatography-mass spectrometry (GC-MS) methods for the analysis of phthalates in polymer matrices.

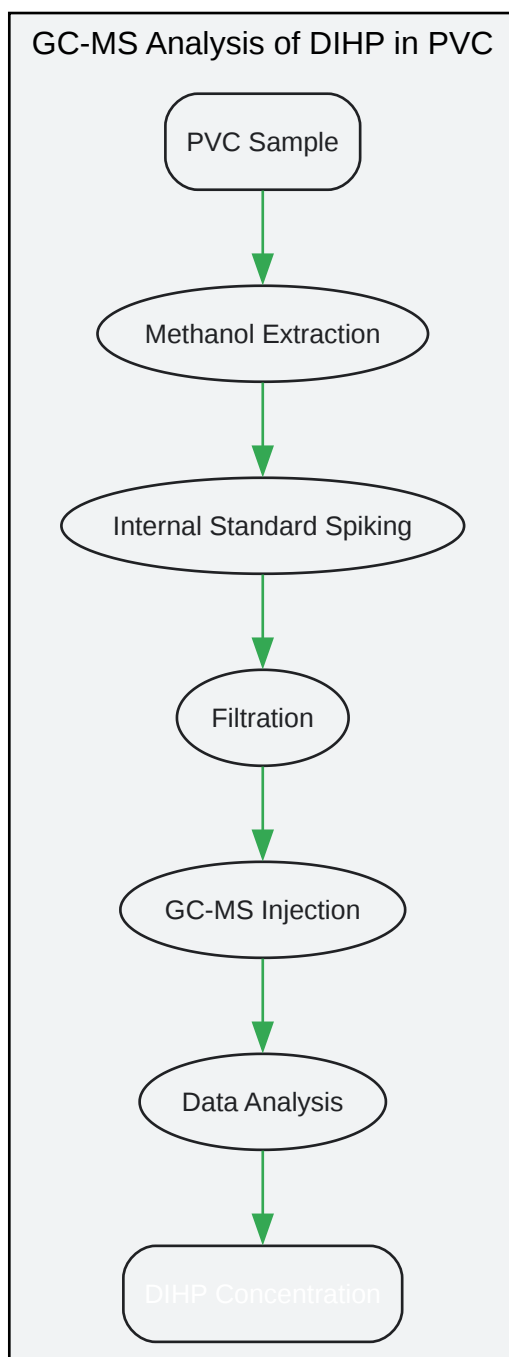
Materials and Equipment:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Analytical balance
- Ultrasonic bath
- Vortex mixer
- Syringe filters (0.45 μm , PTFE)
- Autosampler vials
- Methanol (HPLC grade)
- **Diisohexyl phthalate** analytical standard
- Internal standard (e.g., deuterated phthalate)

Procedure:

- Sample Preparation:
 - Accurately weigh approximately 0.1 g of the PVC sample into a glass vial.
 - Add 10 mL of methanol to the vial.
 - Place the vial in an ultrasonic bath for 60 minutes to extract the DIHP.
 - Allow the solution to cool to room temperature.
- Internal Standard Spiking:

- Add a known concentration of the internal standard to the extract.
- Filtration:
 - Filter the extract through a 0.45 µm PTFE syringe filter into an autosampler vial.
- GC-MS Analysis:
 - Inject a 1 µL aliquot of the filtered extract into the GC-MS system.
 - GC Conditions (Example):
 - Inlet: Split/splitless, 280 °C
 - Carrier Gas: Helium, constant flow rate of 1.2 mL/min
 - Oven Program: Initial temperature of 60 °C, hold for 1 min, ramp to 300 °C at 10 °C/min, hold for 5 min.
 - Column: HP-5ms or equivalent (30 m x 0.25 mm, 0.25 µm film thickness)
 - MS Conditions (Example):
 - Ion Source: Electron Ionization (EI), 70 eV
 - Source Temperature: 230 °C
 - Quadrupole Temperature: 150 °C
 - Acquisition Mode: Selected Ion Monitoring (SIM) using characteristic ions for DIHP and the internal standard.
- Quantification:
 - Create a calibration curve using a series of DIHP standards of known concentrations.
 - Quantify the amount of DIHP in the sample by comparing the peak area ratio of DIHP to the internal standard against the calibration curve.



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Caption: Workflow for DIHP quantification in PVC.

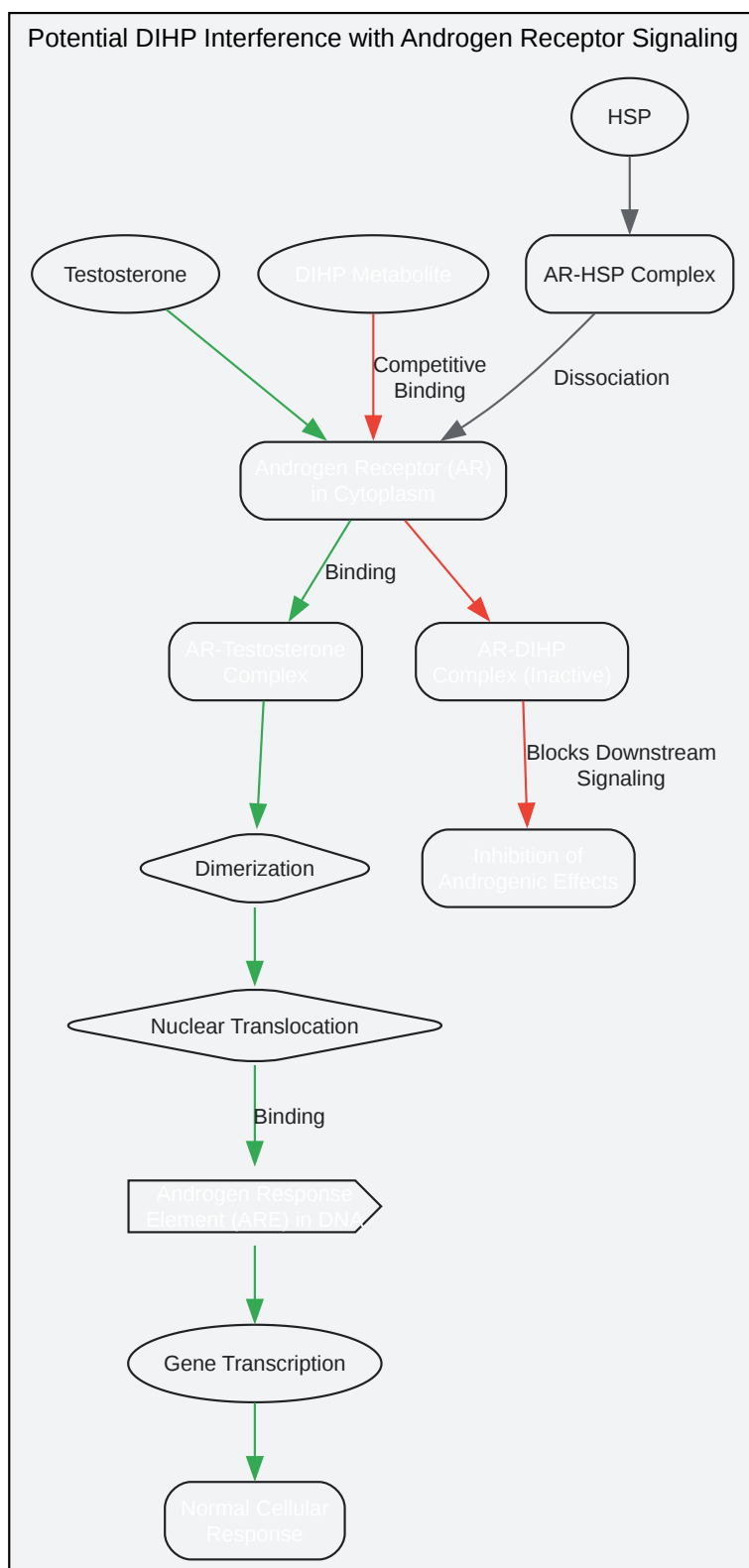
Toxicological Profile and Signaling Pathways

There is limited toxicological data available specifically for **Diisohexyl phthalate**.^[3] Much of the hazard characterization is extrapolated from structurally similar phthalates, such as Di-n-hexyl phthalate (DnHP).^[3] Phthalates, as a class, are known for their potential to act as endocrine disruptors.

Potential Interaction with Androgen Receptor Signaling

Note: The following pathway is based on the known effects of other phthalates, such as DEHP, and represents a potential mechanism of action for DIHP.

Phthalates and their metabolites may act as antagonists to the androgen receptor (AR). This can lead to a disruption of normal androgen signaling, which is crucial for male reproductive development and function. The proposed mechanism involves the binding of phthalate metabolites to the ligand-binding domain of the AR, which can prevent the binding of endogenous androgens like testosterone and inhibit the subsequent transcriptional activation of androgen-responsive genes.



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Caption: Potential antagonism of androgen receptor signaling by DIHP.

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